

JPS036: A Comparative Analysis of a Selective HDAC3 Degradator

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: JPS036

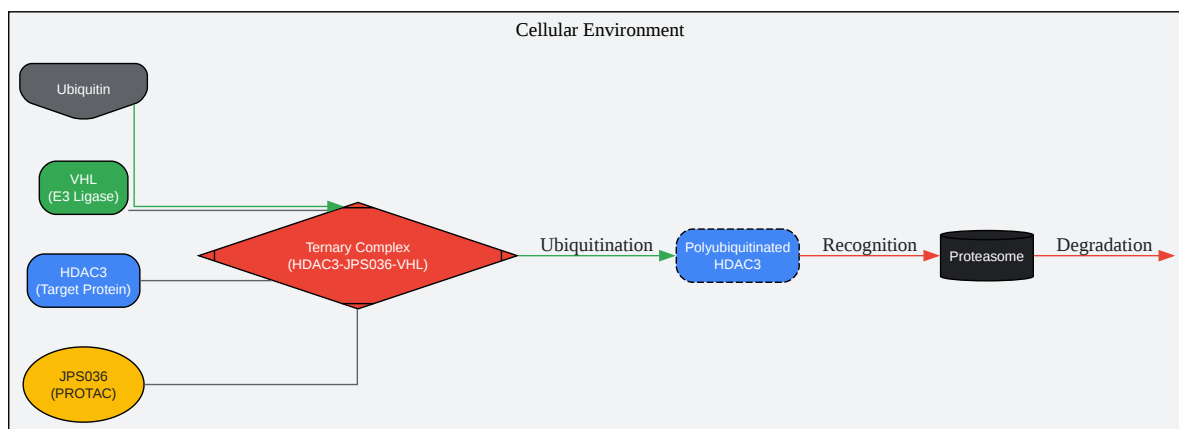
Cat. No.: B12398930

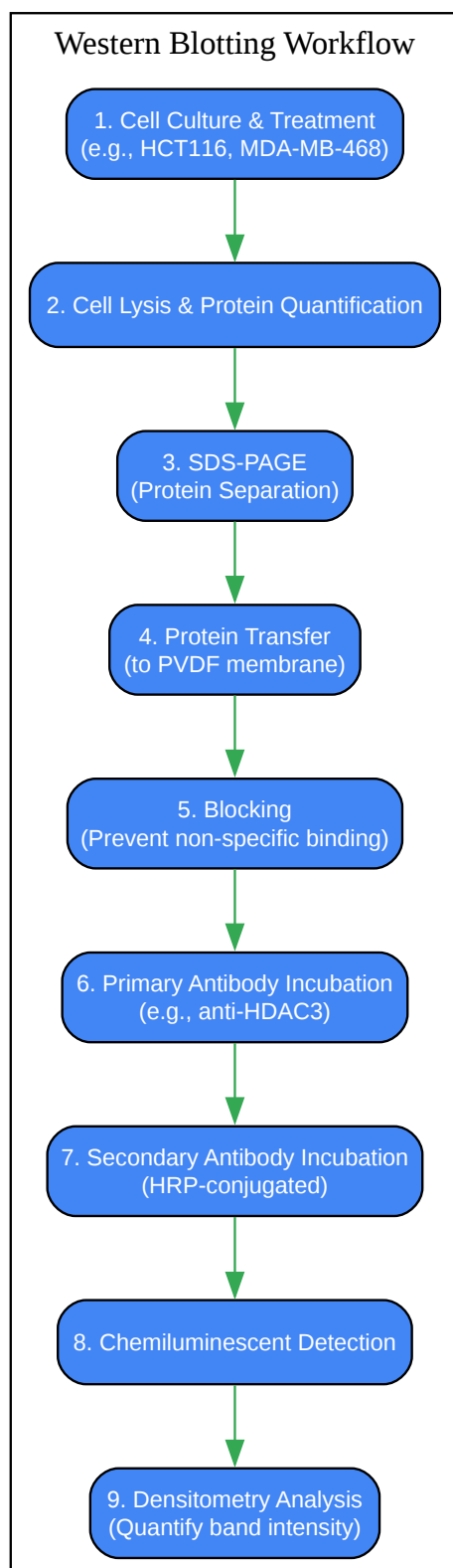
[Get Quote](#)

In the rapidly evolving landscape of targeted protein degradation, Proteolysis Targeting Chimeras (PROTACs) have emerged as a powerful modality for eliminating disease-causing proteins. Within the epigenetic space, histone deacetylases (HDACs) have been a key focus for this technology. This guide provides a detailed comparison of **JPS036**, a selective HDAC3 degrader, with other prominent HDAC-targeting PROTACs, offering researchers, scientists, and drug development professionals a comprehensive overview of their efficacy and experimental validation.

Mechanism of Action: PROTAC-Mediated HDAC Degradation

PROTACs are heterobifunctional molecules that co-opt the cell's natural ubiquitin-proteasome system to induce the degradation of a target protein. A PROTAC consists of a ligand that binds to the protein of interest (in this case, an HDAC), a second ligand that recruits an E3 ubiquitin ligase, and a linker connecting the two. This ternary complex formation brings the E3 ligase in close proximity to the HDAC, leading to its polyubiquitination and subsequent degradation by the proteasome. **JPS036** is a benzamide-based PROTAC that recruits the Von Hippel-Lindau (VHL) E3 ligase to selectively target HDAC3 for degradation.^[1]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- To cite this document: BenchChem. [JPS036: A Comparative Analysis of a Selective HDAC3 Degradar]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12398930/docs#jps036-a-comparative-analysis-of-a-selective-hdac3-degrader>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check